

3-Aminoheptanoic Acid: A Technical Guide to a Synthetic Beta-Amino Acid

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Compound of Interest

Compound Name: 3-Aminoheptanoic acid

Cat. No.: B034895

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Executive Summary

3-Aminoheptanoic acid is a non-proteinogenic beta-amino acid that is not found in nature. This technical guide provides a comprehensive overview of its known properties, which are based on its commercial availability as a synthetic compound. While the natural occurrence of many non-proteinogenic amino acids has been established, extensive literature searches have yielded no evidence of **3-aminoheptanoic acid** being isolated from a natural source. This document, therefore, focuses on its chemical identity, physicochemical properties, and plausible synthetic routes based on general organic chemistry principles for the synthesis of beta-amino acids.

Introduction: The Context of Non-Proteinogenic Amino Acids

Amino acids are the fundamental building blocks of proteins and are broadly classified into proteinogenic and non-proteinogenic categories. Proteinogenic amino acids are the 22 amino acids that are incorporated into proteins during translation. In contrast, non-proteinogenic amino acids are not encoded by the standard genetic code and are not typically found in proteins.^[1] These can be either naturally occurring, serving diverse biological roles as metabolic intermediates or secondary metabolites in various organisms, or they can be synthetic.^{[1][2]}

Naturally occurring non-proteinogenic amino acids are found in plants, fungi, bacteria, and marine organisms.^[2] **3-Aminoheptanoic acid**, however, is classified as a synthetic non-proteinogenic amino acid, as there is no scientific literature to date describing its isolation from a natural product.

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Physicochemical Properties of 3-Aminoheptanoic Acid

The following table summarizes the key physicochemical properties of **3-aminoheptanoic acid**, compiled from chemical databases and supplier information.^[3]

Property	Value	Reference
Molecular Formula	C ₇ H ₁₅ NO ₂	[3]
Molecular Weight	145.20 g/mol	[3]
CAS Number	104883-48-9	[3]
IUPAC Name	3-aminoheptanoic acid	[3]
Synonyms	3-Amino-heptanoic acid, 3-butyl-beta-alanine	[3]
Appearance	Powder	
SMILES	<chem>CCCCC(CC(=O)O)N</chem>	[3]
InChI	InChI=1S/C7H15NO2/c1-2-3-4-6(8)5-7(9)10/h6H,2-5,8H2,1H3,(H,9,10)	[3]
InChIKey	FUENJGFCFZKXBX-UHFFFAOYSA-N	[3]
XLogP3-AA	-1.6	[3]
Topological Polar Surface Area	63.3 Å ²	[3]
Hydrogen Bond Donor Count	2	[3]
Hydrogen Bond Acceptor Count	2	[3]
Rotatable Bond Count	5	[3]

Potential Synthetic Methodologies

While a specific, seminal paper on the synthesis of **3-aminoheptanoic acid** is not readily identifiable, its structure lends itself to established synthetic routes for β -amino acids. The following are plausible experimental approaches.

Hofmann Rearrangement of a Substituted Succinimide

One common method for the synthesis of β -amino acids is the Hofmann rearrangement of an amide. For **3-aminoheptanoic acid**, this could be adapted from the synthesis of other 3-alkyl- β -amino acids.

Experimental Protocol Outline:

- Synthesis of Butylsuccinic Anhydride: Butylmalonic acid is reacted with acetic anhydride under reflux to yield butylsuccinic anhydride.
- Formation of Butylsuccinimide: The resulting anhydride is treated with aqueous ammonia and then heated to produce butylsuccinimide.
- Hofmann Rearrangement: Butylsuccinimide is treated with sodium hypobromite (prepared in situ from bromine and sodium hydroxide) at low temperature, followed by warming.
- Hydrolysis and Isolation: The reaction mixture is then acidified and heated to hydrolyze the intermediate, followed by purification to yield **3-aminoheptanoic acid**.

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Michael Addition of Ammonia to an α,β -Unsaturated Ester

Another viable route is the conjugate addition of an amine source to an α,β -unsaturated ester, followed by hydrolysis.

Experimental Protocol Outline:

- Synthesis of Ethyl Hept-2-enoate: Pentanal is condensed with diethyl malonate (Knoevenagel condensation), followed by decarboxylation to yield ethyl hept-2-enoate.

- Michael Addition: Ethyl hept-2-enoate is reacted with a protected amine source, such as ammonia in a suitable solvent, or a more sophisticated ammonia equivalent.
- Hydrolysis: The resulting β -amino ester is hydrolyzed under acidic or basic conditions to afford **3-aminoheptanoic acid**.
- Purification: The final product is isolated and purified, for example, by ion-exchange chromatography.

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Biological Activity and Potential Applications

There is a lack of significant research into the specific biological activities of **3-aminoheptanoic acid**. However, non-proteinogenic amino acids, in general, are of great interest in drug discovery and development. They are often used as building blocks in peptide-based therapeutics to enhance metabolic stability, improve oral bioavailability, and increase receptor specificity.^[1] Given its structure as a β -amino acid, **3-aminoheptanoic acid** could potentially be explored as a component of peptidomimetics or as a scaffold for the synthesis of novel bioactive molecules.

Conclusion

In summary, **3-aminoheptanoic acid** is a synthetic non-proteinogenic β -amino acid. There is currently no evidence to suggest its natural occurrence. Its physicochemical properties are well-documented in chemical databases. While specific synthetic procedures are not prominently published, its structure is amenable to synthesis via established organic chemistry methodologies such as the Hofmann rearrangement or Michael addition. The lack of research on its biological activity presents an opportunity for future investigation, particularly within the context of medicinal chemistry and drug development where non-natural amino acids play a crucial role. This guide serves as a foundational document for researchers interested in this compound, clarifying its synthetic origin and outlining its chemical characteristics.

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